

Synthesis and Characterization of Ammonium Ferrous Sulfate Hexahydrate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azanium;hexahydrate

Cat. No.: B12564175

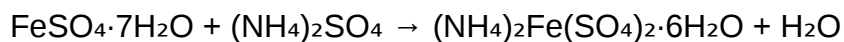
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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Ammonium ferrous sulfate hexahydrate, commonly known as Mohr's salt, is a double salt with the chemical formula $(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$. It is a preferred source of ferrous ions (Fe^{2+}) in analytical chemistry due to its crystalline nature and improved stability against oxidation compared to ferrous sulfate. This technical guide provides a comprehensive overview of the synthesis and characterization of ammonium ferrous sulfate hexahydrate, including detailed experimental protocols, data presentation, and workflow visualizations.

Synthesis of Ammonium Ferrous Sulfate Hexahydrate

The synthesis of ammonium ferrous sulfate hexahydrate is typically achieved by dissolving equimolar amounts of ferrous sulfate and ammonium sulfate in water acidified with sulfuric acid, followed by crystallization. The sulfuric acid is added to prevent the hydrolysis of the ferrous salt. The overall chemical reaction is as follows:



An alternative method involves the initial preparation of ferrous sulfate from iron filings and sulfuric acid.

Experimental Protocol: Synthesis from Ferrous Sulfate and Ammonium Sulfate

This protocol details the synthesis of ammonium ferrous sulfate hexahydrate from its constituent salts.

Materials:

- Ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
- Ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$)
- Dilute sulfuric acid (H_2SO_4)
- Distilled water
- Ethanol (for washing)

Equipment:

- Beakers (250 mL)
- Glass rod
- Heating mantle or hot plate
- Funnel and filter paper
- Crystallizing dish
- Buchner funnel and suction flask
- Watch glass

Procedure:

- Weigh equimolar quantities of ferrous sulfate heptahydrate (e.g., 7.0 g) and ammonium sulfate (e.g., 3.5 g) and transfer them to a 250 mL beaker.[\[1\]](#)

- Add approximately 2-3 mL of dilute sulfuric acid to the beaker to prevent the hydrolysis of ferrous sulfate.
- In a separate beaker, heat about 20 mL of distilled water to boiling to expel any dissolved air, which can oxidize the ferrous ions.
- Gradually add the hot distilled water to the beaker containing the salts while stirring continuously with a glass rod until the salts are completely dissolved.
- If the solution contains any suspended impurities, filter it while hot into a clean crystallizing dish.
- Gently heat the solution to concentrate it until the point of crystallization is reached. This can be tested by taking a drop of the solution on a glass rod and blowing on it to see if a solid crust forms.
- Cover the crystallizing dish with a watch glass and allow it to cool slowly and undisturbed to promote the formation of large, well-defined crystals.
- Once crystallization is complete, decant the mother liquor.
- Wash the crystals with a small amount of cold distilled water or ethanol to remove any adhering impurities.
- Dry the crystals by pressing them between sheets of filter paper.

Expected Yield: The yield of ferrous ammonium sulfate hexahydrate is typically high, often exceeding 80% based on the limiting reactant. The final product should be light green, monoclinic crystals.

Experimental Protocol: Synthesis from Iron Filings

This protocol outlines the synthesis starting from elemental iron.

Materials:

- Iron filings

- 10% Sodium carbonate solution (Na_2CO_3)
- 3 mol/L Sulfuric acid (H_2SO_4)
- Ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$)
- Distilled water
- Absolute ethanol

Equipment:

- Erlenmeyer flask
- Evaporating dish
- Heating apparatus (e.g., water bath)
- Filtration apparatus

Procedure:

- Pre-treatment of Iron Filings: Clean the iron filings by heating them with a 10% sodium carbonate solution to remove any grease or oil. Decant the alkaline solution, wash the filings with distilled water, and dry them.[2]
- Preparation of Ferrous Sulfate Solution: Place a known mass of the cleaned iron filings in an Erlenmeyer flask and add 3 mol/L sulfuric acid in slight excess. Gently heat the mixture in a water bath until the evolution of hydrogen gas ceases.[2]
- Filtration: While the solution is still hot, filter it to remove any unreacted iron and other solid impurities.
- Formation of the Double Salt: Transfer the hot ferrous sulfate solution to an evaporating dish. Add a stoichiometric amount of ammonium sulfate to the solution and stir until it dissolves completely.[2]

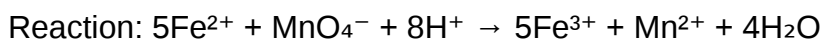
- Crystallization: Concentrate the solution by heating until a crystalline film appears on the surface. Allow the solution to cool slowly to facilitate the crystallization of ammonium ferrous sulfate hexahydrate.^[2]
- Isolation and Drying: Isolate the crystals by filtration, wash them with a small amount of absolute ethanol, and dry them between filter papers.

Characterization of Ammonium Ferrous Sulfate Hexahydrate

A variety of analytical techniques can be employed to characterize the synthesized ammonium ferrous sulfate hexahydrate, confirming its identity, purity, and structural properties.

Titration with Potassium Permanganate

This is a classic redox titration to determine the purity of the synthesized salt by quantifying the amount of Fe^{2+} ions. Potassium permanganate acts as a self-indicating oxidizing agent in an acidic medium.



Experimental Protocol:

- Preparation of Standard Mohr's Salt Solution: Accurately weigh a known amount of the synthesized ammonium ferrous sulfate hexahydrate (e.g., 4.9 g) and dissolve it in a 250 mL volumetric flask with distilled water containing a small amount of dilute sulfuric acid.^[3] Make up the volume to the mark with distilled water.
- Preparation of the Titration Setup: Rinse and fill a burette with the potassium permanganate (KMnO_4) solution of unknown concentration.
- Titration: Pipette a known volume (e.g., 20 mL) of the standard Mohr's salt solution into a conical flask. Add about a test tube full of dilute sulfuric acid to the flask.
- Slowly add the KMnO_4 solution from the burette to the conical flask with constant swirling.

- The endpoint is reached when the colorless solution turns to a permanent light pink color.[4]
[5]
- Repeat the titration until concordant readings are obtained.
- The concentration and strength of the KMnO_4 solution can be calculated from the volume of KMnO_4 used.

Thermal Analysis (TGA/DSC)

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) provide information about the thermal stability and decomposition of the compound. The thermal decomposition of ammonium ferrous sulfate hexahydrate occurs in several stages, involving the loss of water of crystallization, followed by the decomposition of the ammonium and sulfate groups. Studies have shown that the thermal decomposition of this double salt in a dynamic condition consists of five successive temperature stages.[6]

X-ray Diffraction (XRD)

X-ray diffraction is used to determine the crystal structure of the synthesized compound. Ammonium ferrous sulfate hexahydrate is known to have a monoclinic crystal structure. Single crystal XRD can provide precise lattice parameters.

Mössbauer Spectroscopy

Mössbauer spectroscopy is a highly sensitive technique for probing the local chemical environment of the iron nuclei. It can provide information about the oxidation state of iron and the symmetry of the crystal lattice around the iron atom.

Data Presentation

The following tables summarize key quantitative data for ammonium ferrous sulfate hexahydrate.

Table 1: Physical and Chemical Properties

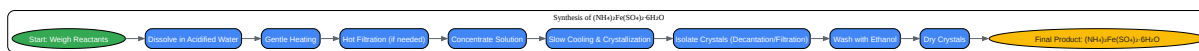
Property	Value
Molecular Formula	$(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$
Molar Mass	392.14 g/mol [7]
Appearance	Light green crystalline solid[8]
Crystal System	Monoclinic
Density	1.86 g/cm ³
Melting Point	100-110 °C (decomposes)[8]
Solubility in Water	26.9 g/100 mL at 20 °C; 73.0 g/100 mL at 80 °C[8]

Table 2: Typical Characterization Data

Characterization Technique	Parameter	Typical Value/Observation
Titration with KMnO_4	Purity	>99% for analytical grade
Thermal Analysis (TGA)	Decomposition Stages	Multiple steps, starting with dehydration above 100 °C
X-ray Diffraction (XRD)	Crystal System	Monoclinic
Mössbauer Spectroscopy	Isomer Shift (δ)	~1.2-1.4 mm/s (relative to α -Fe)
Quadrupole Splitting (ΔE)	~3.0-3.3 mm/s	

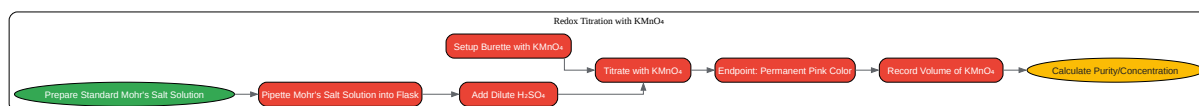
Visualizations

The following diagrams illustrate the experimental workflows for the synthesis and characterization of ammonium ferrous sulfate hexahydrate.



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Caption: Experimental workflow for the synthesis of ammonium ferrous sulfate hexahydrate.



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Caption: Workflow for the characterization by redox titration.

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- To cite this document: BenchChem. [Synthesis and Characterization of Ammonium Ferrous Sulfate Hexahydrate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12564175#synthesis-and-characterization-of-ammonium-ferrous-sulfate-hexahydrate>]

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